

Methyl 3-formyl-4-nitrobenzoate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Methyl 3-formyl-4-nitrobenzoate

Cat. No.: B127592

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Methyl 3-formyl-4-nitrobenzoate** (CAS No. 148625-35-8). The information presented is intended to support laboratory safety protocols and ensure the well-being of personnel working with this compound. All data is synthesized from available safety data sheets and chemical supplier information.

Chemical and Physical Properties

Methyl 3-formyl-4-nitrobenzoate is a solid organic compound.^[1] Key physical and chemical data are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	148625-35-8	[2][3]
Molecular Formula	C ₉ H ₇ NO ₅	[3]
Molecular Weight	209.16 g/mol	[3]
Appearance	Solid	[1]
Melting Point	72-76 °C	[1]
Purity	Typically ≥97%	[1][3]
Storage Temperature	Room temperature	[1][3]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 3-formyl-4-nitrobenzoate** is classified with specific hazards that necessitate careful handling.

GHS Classification	Details
GHS Pictograms	To be determined based on full SDS
Signal Word	To be determined based on full SDS
Hazard Statements	To be determined based on full SDS
Precautionary Statements	P403: Store in a well-ventilated place. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Note: A complete GHS classification was not available in the searched documents. Users should consult the specific Safety Data Sheet provided by their supplier for full details.

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

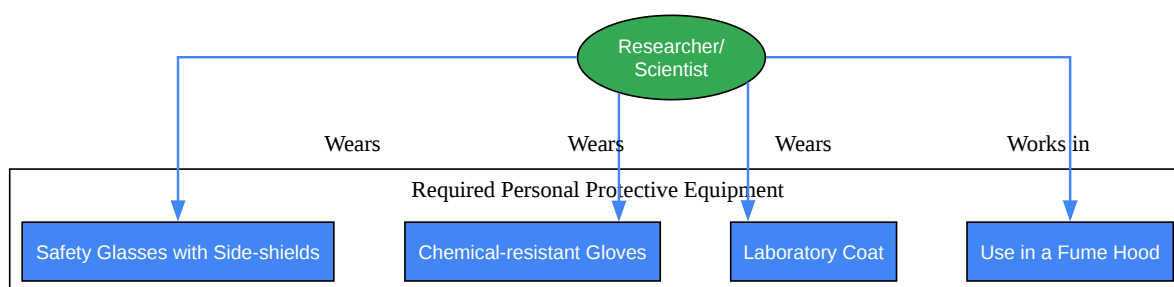
- Avoid contact with skin, eyes, and clothing.
- Ensure adequate ventilation during use.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a dry, dark, and well-ventilated place.[4]
- Store at room temperature.[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Methyl 3-formyl-4-nitrobenzoate** to prevent exposure.

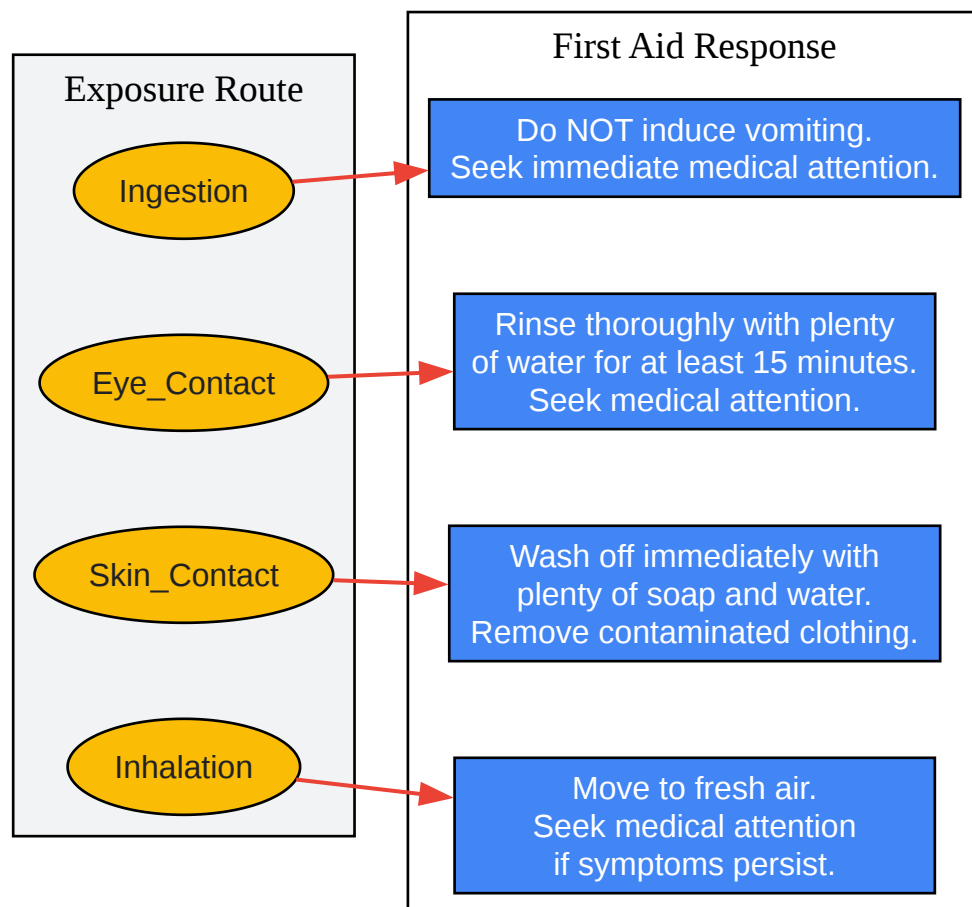


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Caption: Required Personal Protective Equipment (PPE) for handling **Methyl 3-formyl-4-nitrobenzoate**.

First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

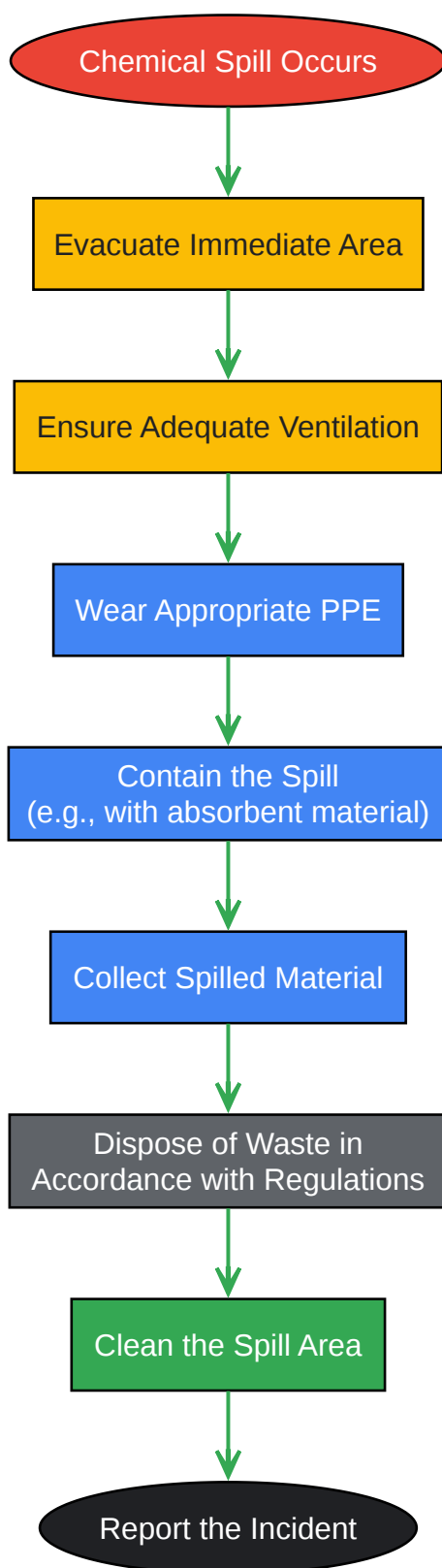


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Caption: First aid procedures for different routes of exposure to **Methyl 3-formyl-4-nitrobenzoate**.

Accidental Release Measures

In the case of a spill, a systematic approach is necessary to ensure safety and proper cleanup.



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Caption: Workflow for responding to an accidental spill of **Methyl 3-formyl-4-nitrobenzoate**.

Fire-Fighting Measures

Detailed information on suitable and unsuitable extinguishing media, as well as specific hazards arising from the chemical in a fire, should be obtained from the supplier-specific Safety Data Sheet. General guidance for chemical fires includes:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Combustion may produce toxic fumes of carbon oxides and nitrogen oxides.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **Methyl 3-formyl-4-nitrobenzoate** and its container in accordance with all applicable local, state, and federal regulations.^[3] It is recommended to hand over the waste to an authorized disposal company.

Toxicological Information

No specific quantitative toxicological data such as LD50 or LC50 values were available in the searched public documents. The compound may be irritating to the eyes, skin, and respiratory system. Users must refer to the comprehensive Safety Data Sheet from their supplier for detailed toxicological information.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Methyl 3-formyl-4-nitrobenzoate** are not publicly available. Researchers planning to conduct such studies should adhere to established OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals for acute oral, dermal, and inhalation toxicity, as well as for skin and eye irritation/corrosion.

This document is intended as a guide and is not a substitute for a formal risk assessment or the information provided in a manufacturer's Safety Data Sheet (SDS). Always consult the SDS for your specific product before use.

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